

# Operational Guide: Safe Handling & Logistics for N-Methyl-4-Phenoxyaniline

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## Compound of Interest

Compound Name: *N-methyl-4-phenoxyaniline*

CAS No.: 72920-03-7

Cat. No.: B2454709

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CAS Number: 72920-03-7 Molecular Formula:  $C_{13}H_{13}NO$  Synonyms: N-Methyl-p-phenoxyaniline; 4-(Methylamino)diphenyl ether[1]

## Executive Safety Summary

**N-Methyl-4-phenoxyaniline** is a secondary aromatic amine used primarily as an intermediate in organic synthesis and pharmaceutical development.[1] While specific toxicological data for this exact derivative is often limited in standard databases, it shares structural homology with 4-phenoxyaniline (CAS 139-59-3) and N-methylaniline.[1]

The Precautionary Principle dictates we treat this substance as a high-hazard compound.[1]

- Primary Risks: Acute toxicity (oral, dermal, inhalation), skin sensitization, and potential methemoglobinemia (a condition reducing blood oxygen transport).[1]
- Critical Control: All handling must occur within a certified chemical fume hood.[1] Zero skin contact is the operational standard.[1]

## Hazard Identification & Risk Assessment

Based on Structural Activity Relationship (SAR) with 4-phenoxyaniline and N-methylaniline.[1]

Hazard Class	Risk Description	Signal Word
Acute Toxicity	Toxic if swallowed, inhaled, or in contact with skin.[1][2][3] Rapid absorption potential.[1][4]	DANGER
Sensitization	High probability of allergic skin reaction.[1] Sensitization is irreversible.[1]	WARNING
Target Organ	Potential damage to red blood cells (Methemoglobinemia) and liver/kidneys upon repeated exposure.[1]	WARNING
Environmental	Very toxic to aquatic life with long-lasting effects.[1][5]	WARNING

## Personal Protective Equipment (PPE) Matrix

Standard laboratory PPE is insufficient.[1] Use this upgraded matrix.

Zone	Equipment	Specification / Rationale
Respiratory	Engineering Control	<p>Primary: Fume Hood (Face velocity: 0.5 m/s).[1]</p> <p>Secondary (Spill/Cleaning): Full-face respirator with ABEK-P3 combination filters (Organic vapor + Particulate).[1]</p>
Hand Protection	Double Gloving	<p>Inner Layer: Nitrile (4 mil) - Tactile sensitivity.[1]</p> <p>Outer Layer: Silver Shield® (Laminate) or thick Nitrile (&gt;8 mil).[1]</p> <p>Rationale: Aromatic amines can permeate standard thin nitrile gloves rapidly.[1]</p>
Eye/Face	Chemical Goggles	<p>Tightly fitting safety goggles (indirect venting).[1]</p> <p>Face shield required if pouring liquids &gt;100 mL.[1]</p>
Body	Lab Coat + Apron	<p>Chemical-resistant lab coat (Tyvek® or similar) with a chemically resistant apron (Butyl or Neoprene) for liquid handling.[1]</p>

## Operational Protocol: Safe Handling Workflow

This workflow minimizes exposure during the critical "Weighing" and "Transfer" phases.[1]

### Step 1: Preparation & Verification

- Verify Fume Hood: Ensure certification is current and sash alarm is active.
- Prepare Decontamination Solution: Mix 10% Ascorbic Acid (Vitamin C) or dilute acetic acid solution (for amine neutralization) and have it ready.[1]

- Static Control: Use an anti-static gun on glassware, as amine powders can be electrostatic and "jump."[\[1\]](#)

## Step 2: Weighing (The Critical Step)

Avoid weighing on an open bench.

- Place the analytical balance inside the fume hood.[\[1\]](#) If not possible, use a powder containment hood.[\[1\]](#)
- Tare a sealable weighing boat or vial.[\[1\]](#)
- Transfer the solid using a disposable spatula.[\[1\]](#)
- Immediately seal the weighing vessel before removing it from the balance.
- Wipe the exterior of the vessel with a solvent-dampened wipe (Ethanol) before transport.[\[1\]](#)

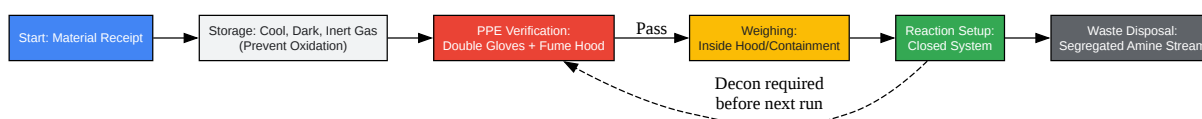
## Step 3: Reaction Setup

- Add solvent to the reaction vessel before adding the amine if possible, or use a solid-addition funnel to prevent dust generation.[\[1\]](#)
- If heating is required, ensure a reflux condenser is fitted before heating begins to prevent vapor escape.[\[1\]](#)

## Step 4: Cleanup[\[1\]](#)[\[6\]](#)[\[7\]](#)

- Wipe down all surfaces with ethanol, followed by the decontamination solution.[\[1\]](#)
- Dispose of wipes in the solid hazardous waste stream (see Section 6).[\[1\]](#)

## Visual Handling Workflow



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Figure 1: Logical workflow for handling **N-Methyl-4-phenoxyaniline** from receipt to disposal.

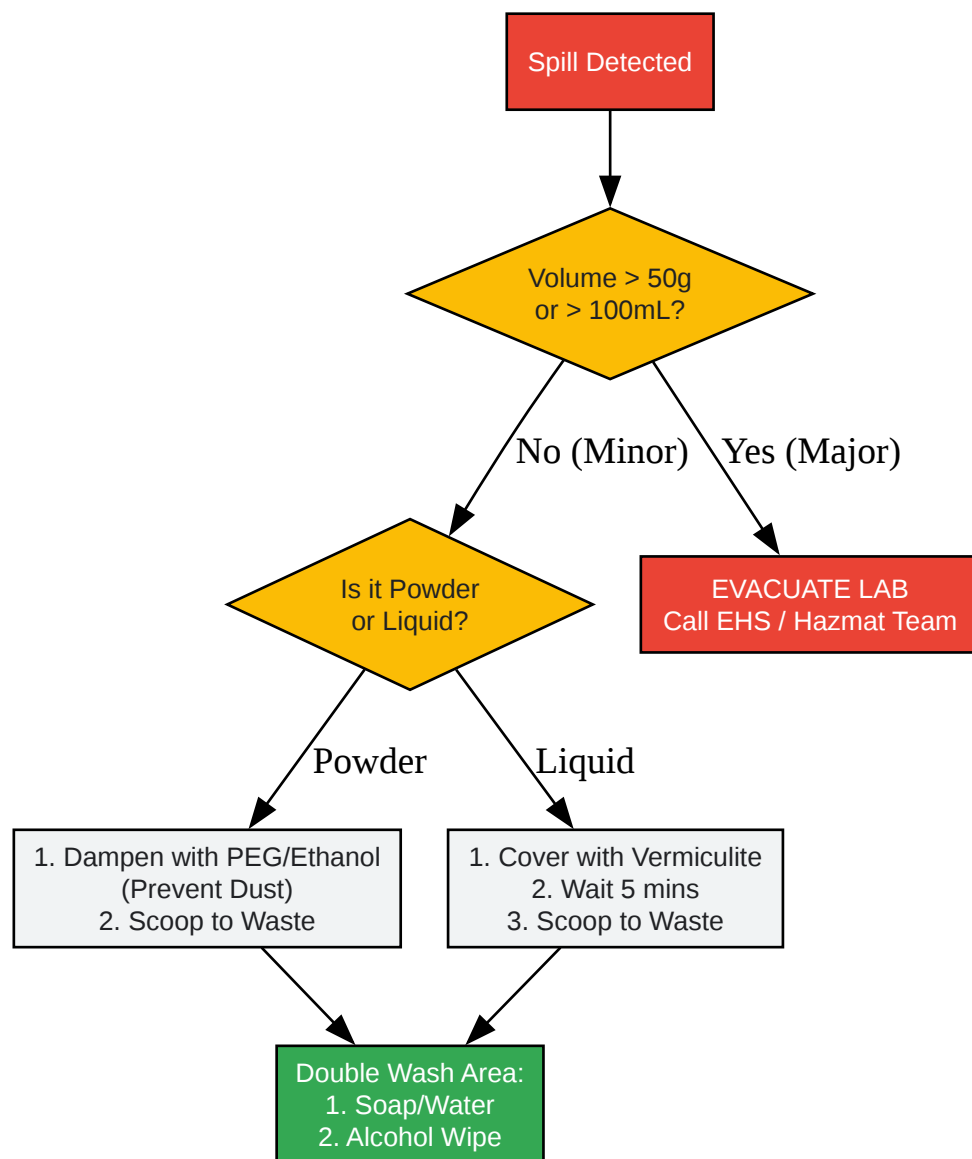
## Emergency Response & Spill Logic

Spill Response Kit Requirements:

- Inert absorbent (Vermiculite or Sand).[1]
- Scoop and brush (polypropylene).[1]
- Heavy-duty waste bags (yellow/hazmat).[1]

Exposure Response:

- Skin Contact: Wash immediately with soap and water for 15 minutes.[1] Do not use alcohol (increases skin absorption).[1]
- Eye Contact: Rinse for 15 minutes; lift eyelids.[1] Seek medical attention.
- Inhalation: Remove to fresh air. If blue discoloration (cyanosis) of lips/nails occurs, administer oxygen (medical personnel only).[1]



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Figure 2: Decision logic for spill containment and remediation.

## Waste Disposal Protocol

Never dispose of this chemical down the drain.[1] It is highly toxic to aquatic environments.[1][5][7]

- Segregation: Create a dedicated waste container labeled "Toxic Organic - Amine Contaminated".

- Liquid Waste: Combine with compatible organic solvents (e.g., acetone/ethanol washings).[1] Ensure pH is neutral or slightly alkaline to prevent acid-amine exothermic reactions if mixed with strong acid waste.[1]
- Solid Waste: Contaminated gloves, weighing boats, and paper towels must be double-bagged and sealed.[1]
- Labeling: Clearly mark the container with CAS 72920-03-7 and "Marine Pollutant." [1]

## References

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